

benzyl carbamate CAS number and molecular weight

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An In-depth Technical Guide to Benzyl Carbamate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **benzyl carbamate**, a significant reagent in organic synthesis. It covers its fundamental properties, synthesis, and extensive applications, with a particular focus on its role as a protecting group in peptide synthesis. This document is intended to be a valuable resource for researchers, chemists, and professionals in the field of drug development.

Core Properties of Benzyl Carbamate

Benzyl carbamate is an organic compound with the formula C₆H₅CH₂OC(O)NH₂.[1] It is the ester of carbamic acid and benzyl alcohol.[1] It presents as a white solid that is soluble in organic solvents and has moderate solubility in water.[1]

Table 1: Physical and Chemical Properties of Benzyl Carbamate



Property	Value	References
CAS Number	621-84-1	[2][3]
Molecular Formula	C ₈ H ₉ NO ₂	[3]
Molecular Weight	151.16 g/mol	[3][4]
Appearance	White solid / Light cream powder or flakes	[2][5][6]
Melting Point	86 - 89 °C	[6]
EINECS Number	210-710-4	[2]

Synthesis of Benzyl Carbamate

There are several established methods for the synthesis of **benzyl carbamate**. The choice of method may depend on the availability of starting materials, desired scale, and purity requirements.

Table 2: Overview of Synthetic Methods for Benzyl Carbamate

Starting Materials	Reagents/Conditions	Yield	References
Benzyl chloroformate, Ammonia	Cold aqueous ammonia	-	[1][7]
Urea, Benzyl alcohol	Cation exchanger with nickel, 131-150 °C	97%	[8]
Urea, Benzyl alcohol	Catalyst, 140-180 °C, reduced pressure	>90%	[9]
Urea, Benzyl alcohol	Alumina supported nickel oxide-bismuth oxide catalyst, 110 °C	99%	[7]

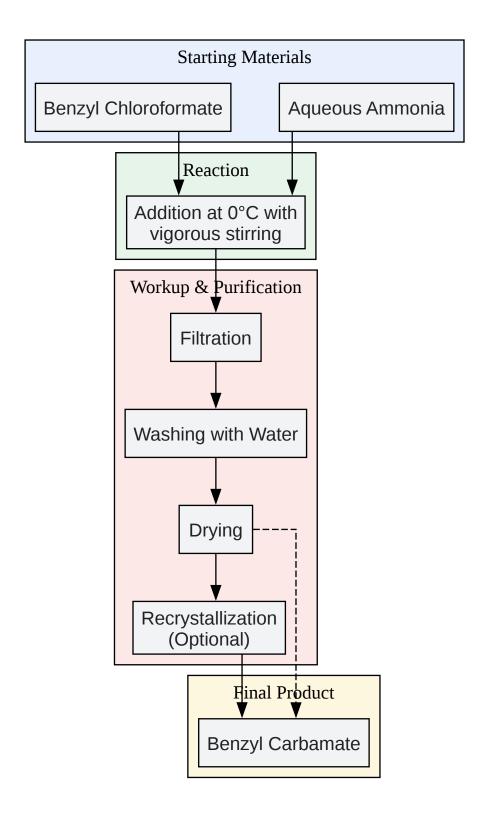


Experimental Protocol: Synthesis from Benzyl Chloroformate and Ammonia[2][7]

This method is a common laboratory-scale preparation.

- In a three-necked round-bottomed flask equipped with a mechanical stirrer, dropping funnel, and reflux condenser, place concentrated aqueous ammonium hydroxide solution.
- · Cool the flask in an ice bath.
- Slowly add benzyl chloroformate dropwise to the cold, vigorously stirred ammonia solution over a period of 30 minutes.[2][7]
- Continue stirring the mixture for an additional 2 hours.[2]
- Collect the precipitated solid product by filtration.[2][7]
- Wash the precipitate thoroughly with water.[2][7]
- Dry the product in the air. The crude product can be further purified by recrystallization from a solvent mixture like ethyl acetate and hexane.[2]





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Caption: Workflow for the synthesis of benzyl carbamate.



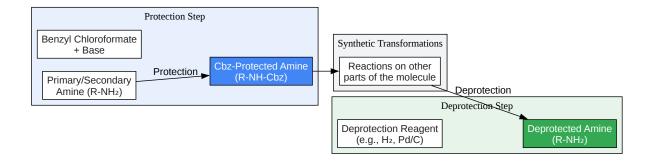
Application in Amine Protection: The Benzyloxycarbonyl (Cbz) Group

Benzyl carbamate is a crucial reagent for introducing the benzyloxycarbonyl (Cbz or Z) protecting group for amines.[10][11] This protecting group is widely used in organic synthesis, particularly in peptide synthesis, to temporarily block the reactivity of amine functionalities.[10] [12]

Protection of Amines

The Cbz group is typically introduced by reacting an amine with benzyl chloroformate in the presence of a base.[12]

General Workflow for Amine Protection and Deprotection:



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Caption: General workflow for Cbz protection and deprotection.

Deprotection of Cbz-Protected Amines

A key advantage of the Cbz group is the variety of methods available for its removal, allowing for orthogonality with other protecting groups.[4][12]



Table 3: Comparison of Cbz Deprotection Methods

Method	Reagents and Conditions	Advantages	Disadvantages	References
Catalytic Hydrogenolysis	H ₂ gas, Palladium on Carbon (Pd/C) in a solvent like Methanol or Ethanol.	Mild conditions, clean byproducts (toluene and CO ₂).	Incompatible with reducible functional groups (e.g., alkenes, alkynes).	[4][12]
Transfer Hydrogenation	Ammonium formate, 10% Pd/C in Methanol or Ethanol, reflux.	Avoids the use of gaseous hydrogen.	Requires heating.	[4]
Acid-Catalyzed Cleavage	33% HBr in acetic acid.	Effective for substrates sensitive to reduction.	Harsh acidic conditions may not be suitable for acid-labile molecules.	[4]
Nucleophilic Cleavage	2- mercaptoethanol, K₃PO₄ in DMAc at 75 °C.	Tolerates functional groups sensitive to hydrogenolysis, such as sulfur- containing compounds.	Requires elevated temperatures.	[13][14]

Experimental Protocol: Deprotection by Catalytic Hydrogenolysis[4]

This is the most common and mildest method for Cbz group removal.

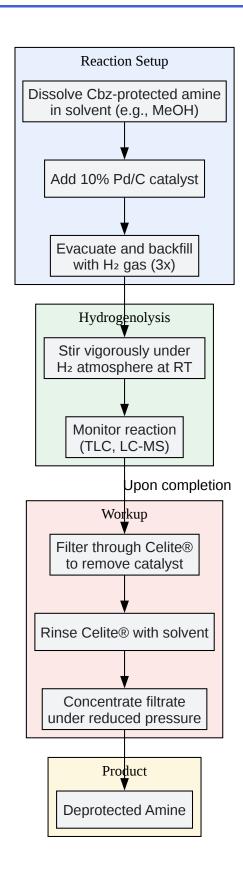
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- Dissolve the Cbz-protected amine in a suitable solvent (e.g., methanol, ethanol) in a roundbottom flask.
- Carefully add 10% Palladium on activated carbon (Pd/C) to the solution (typically 5-10 mol% of palladium).
- Evacuate the flask and backfill with hydrogen gas. Repeat this process three times to ensure an inert atmosphere.
- Stir the reaction mixture vigorously under a hydrogen atmosphere (a balloon is often sufficient) at room temperature.
- Monitor the reaction progress using an appropriate technique (e.g., TLC, LC-MS).
- Upon completion, filter the reaction mixture through a pad of Celite® to remove the Pd/C catalyst.
- Rinse the Celite® pad with the reaction solvent.
- Concentrate the filtrate under reduced pressure to obtain the crude deprotected amine,
 which can be purified by standard methods if necessary.





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Caption: Experimental workflow for Cbz deprotection via hydrogenolysis.



Safety and Handling

Benzyl carbamate should be handled with appropriate safety precautions in a well-ventilated area.[5][15]

- Hazards: May be harmful if swallowed, in contact with skin, or if inhaled.[5]
- Personal Protective Equipment (PPE): Wear protective gloves, clothing, and eye/face protection.[16]
- Handling: Avoid breathing dust, fume, gas, mist, vapors, or spray.[5] Avoid contact with skin and eyes.[15]
- Storage: Store in a dry, cool, and well-ventilated place in a tightly closed container.[15]
- Incompatible Materials: Strong oxidizing agents and strong acids.[17]

Conclusion

Benzyl carbamate is a versatile and indispensable reagent in modern organic chemistry. Its primary application as the precursor to the Cbz protecting group has been fundamental to the advancement of peptide synthesis and the development of complex molecules. A thorough understanding of its properties, synthesis, and the various protocols for its use in protection/deprotection strategies is essential for researchers and scientists in synthetic chemistry and drug discovery.

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